

# Personal protective equipment for handling 3-Chlorophenylacetic acid

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## Compound of Interest

Compound Name: 3-Chlorophenylacetic acid

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## Essential Safety and Handling Guide for 3-Chlorophenylacetic Acid

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Chlorophenylacetic acid**, tailored for researchers, scientists, and professionals in drug development.

### Chemical Identifier Summary

Property	Value
Chemical Name	3-Chlorophenylacetic acid
CAS Number	1878-65-5[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub> [1][2]
Molecular Weight	170.59 g/mol [2]
Synonyms	2-(3-chlorophenyl)acetic acid, m-Chlorophenylacetic acid[2]

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Chlorophenylacetic acid** is a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[2][3] Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

#### GHS Hazard Classification

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation[2][4]
Serious Eye Damage/Eye Irritation	2A	GHS07	Warning	H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07	Warning	H335: May cause respiratory irritation[2]

#### Required Personal Protective Equipment

Protection Type	Specific Recommendations	Standard/Reference
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166[5]
Skin Protection	Wear impervious gloves (e.g., Nitrile rubber) and a lab coat or protective suit.	General Laboratory Practice[6]
Respiratory Protection	Use a NIOSH-approved N95 dust mask or higher-level respirator if ventilation is inadequate or dust is generated.	[4]
Hand Protection	Chemical-resistant gloves are required.	[6]

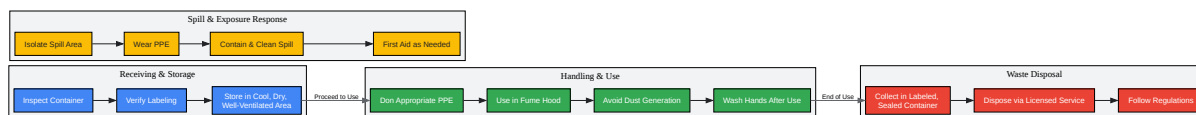
## Operational Plan for Safe Handling

A systematic approach to handling **3-Chlorophenylacetic acid** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.

### Step-by-Step Handling Protocol

- Receiving and Storage:
  - Upon receipt, inspect the container to ensure its integrity and verify that it is correctly labeled.
  - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[5][7]
  - Keep the container tightly closed when not in use.[7] To prevent leakage, containers that have been opened must be carefully resealed and kept upright.[7]
- Preparation and Use:

- Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust inhalation.[6][8]
- Avoid contact with skin and eyes.[8]
- Avoid the formation of dust and aerosols.[8]
- After handling, wash hands and any exposed skin thoroughly.[3]
- Spill and Exposure Response:
  - Spill: In the event of a spill, avoid breathing in the dust.[6] Wear appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal.[6][8]
  - Eye Contact: If the chemical comes into contact with the eyes, rinse cautiously with water for several minutes.[3][6] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[3][6]
  - Skin Contact: If the chemical comes into contact with the skin, wash with plenty of soap and water.[3][6] If skin irritation occurs, seek medical advice.[6]
  - Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[3][6] Call a poison center or doctor if you feel unwell.[3]
  - Ingestion: If swallowed, clean the mouth with water and drink plenty of water afterward.[3] Seek medical attention if symptoms occur.[3]



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Caption: Workflow for the safe handling and disposal of **3-Chlorophenylacetic acid**.

## Waste Disposal Plan

Proper disposal of **3-Chlorophenylacetic acid** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

### Disposal Protocol

- Waste Collection:
  - Collect all waste containing **3-Chlorophenylacetic acid**, including unused product, contaminated lab supplies (e.g., gloves, absorbent paper), and empty containers, in a designated and clearly labeled hazardous waste container.[8]
- Containerization:
  - Use a chemically resistant, sealable container for waste collection.
  - Ensure the waste container is kept closed except when adding waste.[8]
- Disposal:
  - Dispose of the hazardous waste through a licensed environmental disposal service.[9]

- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of it down the drain or in regular trash.[8]

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